

# Application Notes and Protocols for Oral Gavage Administration in Mice

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## Compound of Interest

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

Oral gavage is a standard laboratory procedure used for the precise oral administration of liquid substances directly into the stomach of mice.<sup>[1][2][3][4]</sup> This technique is essential in various research areas, including pharmacology, toxicology, and physiology, where exact dosing is critical.<sup>[5]</sup> Proper technique is paramount to ensure animal welfare and the scientific validity of the data by minimizing stress and potential complications. This document provides a detailed protocol for performing oral gavage in mice, including guidelines for equipment, dosing volumes, and post-procedural care.

## I. Quantitative Data Summary

The following tables provide a summary of recommended gavage needle sizes and administration volumes for mice.

Table 1: Recommended Gavage Needle Sizes for Mice

Mouse Weight (grams)	Gavage Needle Gauge	Gavage Needle Length (inches)	Ball/Tip Diameter (mm)
< 14	24G	1"	1.25
15 - 20	22G	1" - 1.5"	1.25
20 - 25	20G	1" - 1.5"	2.0 - 2.25
25 - 35	18G	1.5" - 2"	2.25

Source:

Table 2: Maximum Oral Gavage Volumes for Mice

Mouse Body Weight (grams)	Maximum Administration Volume (mL)
15	0.15
20	0.20
25	0.25
30	0.30
35	0.35

Note: The general recommendation for maximum volume is 10 mL/kg of the animal's body weight. For pregnant animals, the maximum volume should be reduced. Some studies recommend smaller volumes (e.g., 5 mL/kg) to reduce the risk of complications like aspiration pneumonia.

## II. Experimental Protocol: Oral Gavage in Mice

This protocol details the necessary steps for safe and effective oral gavage administration.

### A. Materials:

- Appropriate size gavage needles (stainless steel or flexible plastic)

- Syringes (1 mL or appropriate size for the volume to be administered)
- Substance to be administered
- Scale for weighing the mouse
- Permanent marker (optional, for marking the needle)
- Personal Protective Equipment (PPE)

#### B. Animal Preparation and Handling:

- Weigh the mouse to accurately determine the correct administration volume.
- Select the appropriate gavage needle size based on the mouse's weight (refer to Table 1). The needle should have a smooth, rounded tip to prevent tissue damage.
- Measure the correct insertion depth. Before the first gavage, measure the distance from the corner of the mouse's mouth to the last rib or the xiphoid process (the bottom of the sternum). This is the approximate length needed to reach the stomach. You can mark this length on the gavage needle with a permanent marker to avoid over-insertion.
- Properly restrain the mouse. Use a firm but gentle scruffing technique to immobilize the head and neck. The restraint should allow the head and body to be in a straight line to facilitate the passage of the gavage needle.

#### C. Gavage Administration Procedure:

- Fill the syringe with the calculated volume of the substance and attach the gavage needle.
- With the mouse properly restrained and held in a vertical position, gently insert the gavage needle into the diastema (the gap between the incisors and molars).
- Advance the needle along the roof of the mouth towards the back of the throat. The mouse will often swallow as the needle reaches the pharynx, which helps guide the needle into the esophagus.

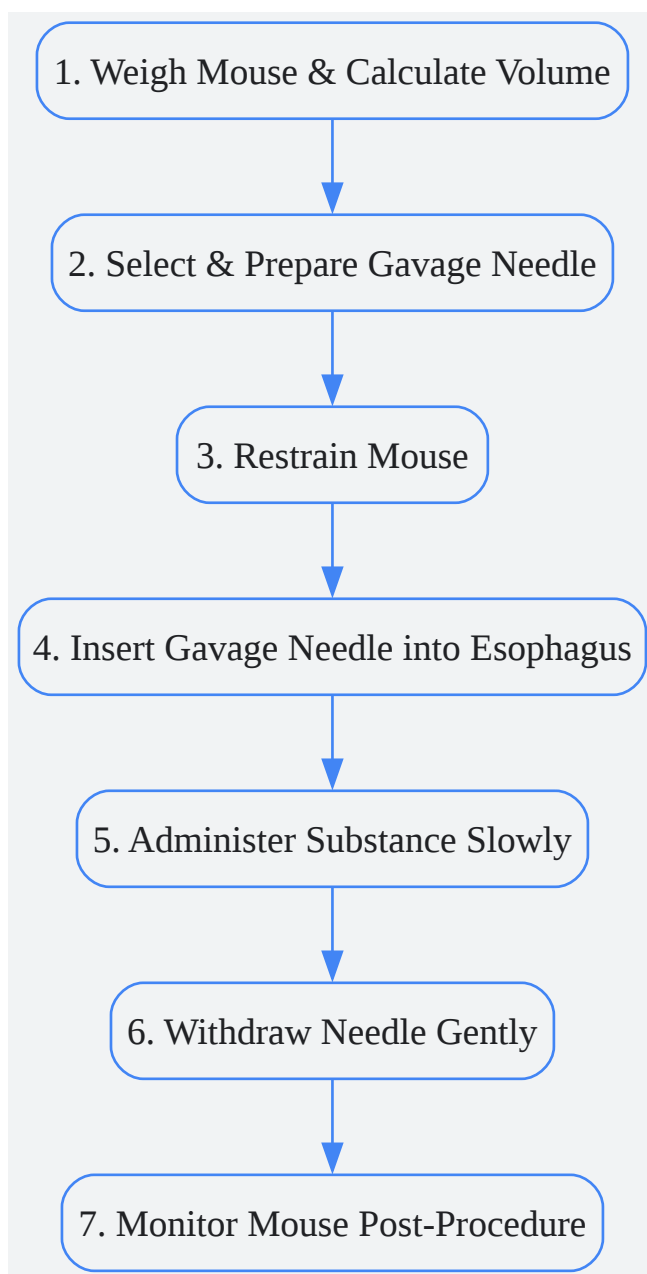
- Gently pass the needle down the esophagus to the pre-measured depth. There should be no resistance. If resistance is met, do not force the needle. Withdraw it and attempt to reinsert.
- Once the needle is correctly positioned in the stomach, slowly administer the substance over 2-3 seconds.
- After administration, gently and slowly withdraw the needle following the same path of insertion.
- Return the mouse to its cage and monitor it closely.

#### D. Post-Procedure Monitoring:

- Observe the mouse for at least 10-15 minutes immediately following the procedure for any signs of distress, such as difficulty breathing, gasping, or bleeding from the mouth or nose.
- Continue to monitor the animals 12-24 hours after dosing.
- Potential complications include esophageal perforation, aspiration pneumonia, gastric rupture, and stress.
- Clinical signs of complications can include respiratory distress, hunched posture, lethargy, weight loss, or blood on the needle.

## III. Visualizations

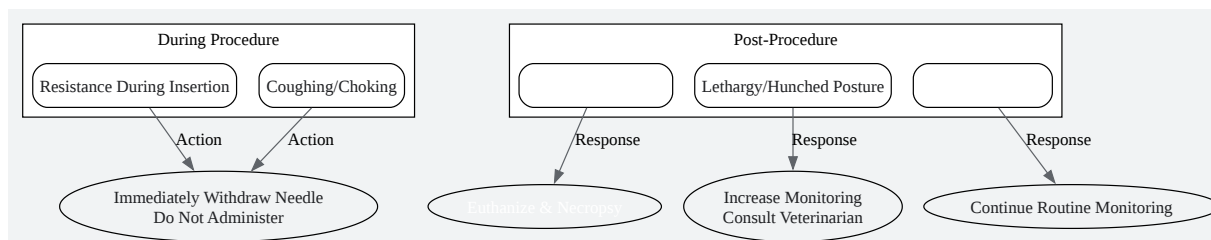
### Experimental Workflow for Oral Gavage in Mice



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A diagram illustrating the sequential steps of the oral gavage procedure in mice.

Signaling Pathway for Potential Complications and Responses



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A decision tree outlining responses to potential complications during and after oral gavage.

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## References

- 1. Gavage Techniques in Small Animals | Animals in Science [queensu.ca]
- 2. iacuc.ucsf.edu [iacuc.ucsf.edu]
- 3. research.sdsu.edu [research.sdsu.edu]
- 4. iacuc.wsu.edu [iacuc.wsu.edu]
- 5. ats-journals.org [ats-journals.org]
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